

Clevidipine-d7 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Clevidipine-d7

Cat. No.: B12421993

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An In-Depth Technical Guide to **Clevidipine-d7** For Researchers, Scientists, and Drug Development Professionals

Introduction

Clevidipine-d7 is the deuterated analog of Clevidipine, a third-generation dihydropyridine calcium channel blocker.[1][2][3] Due to its isotopic labeling, **Clevidipine-d7** serves as an ideal internal standard for the quantification of Clevidipine in biological samples using mass spectrometry-based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[4][5] This guide provides a comprehensive overview of the chemical structure, properties, and applications of **Clevidipine-d7**, with a focus on its role in analytical methodologies.

Chemical Structure and Physicochemical Properties

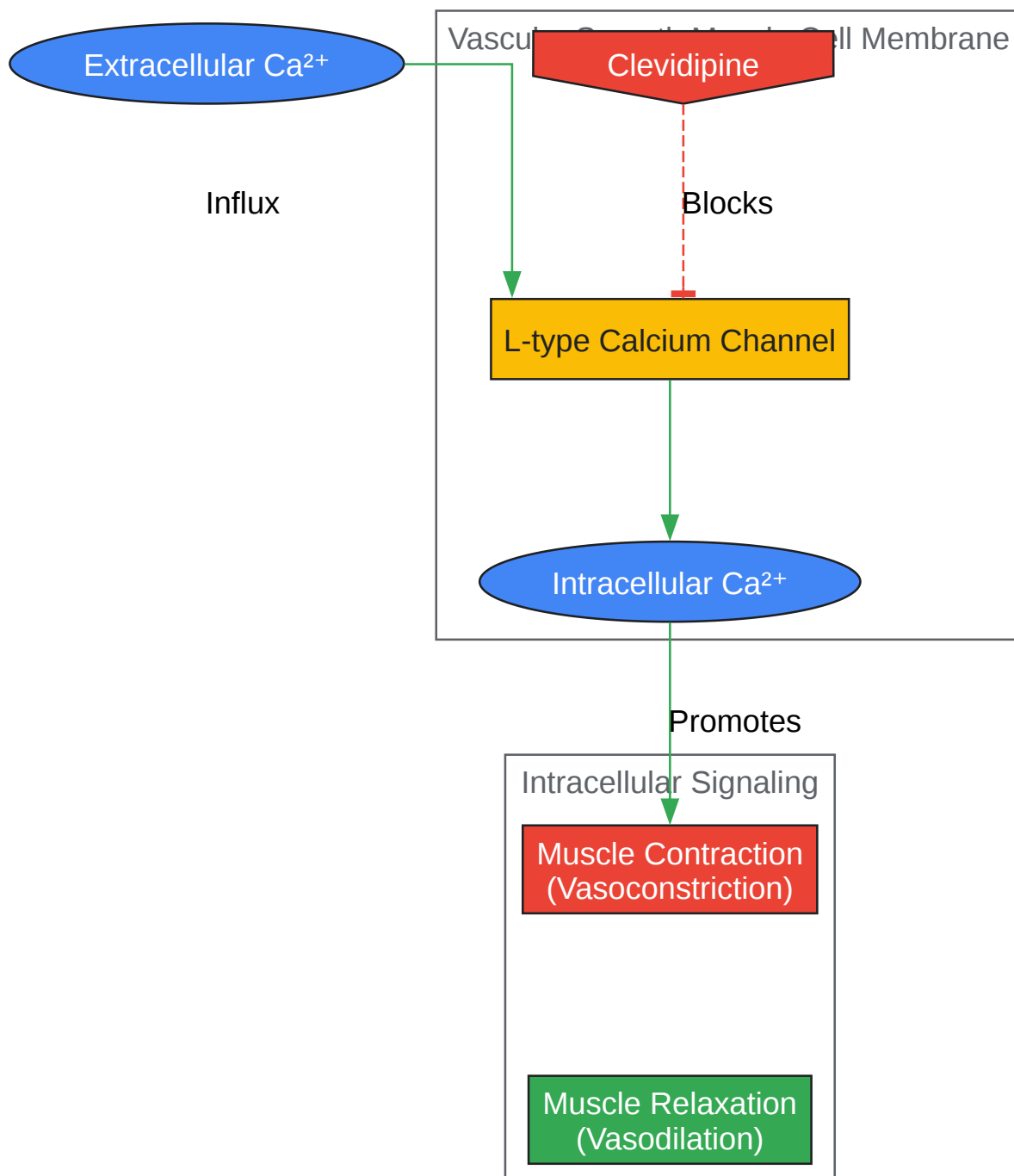
Clevidipine-d7 is structurally identical to Clevidipine, with the exception of seven deuterium atoms replacing seven hydrogen atoms on the butoxycarbonylmethyl group. This isotopic substitution results in a higher molecular weight, allowing for its differentiation from the non-labeled compound in mass spectrometry.

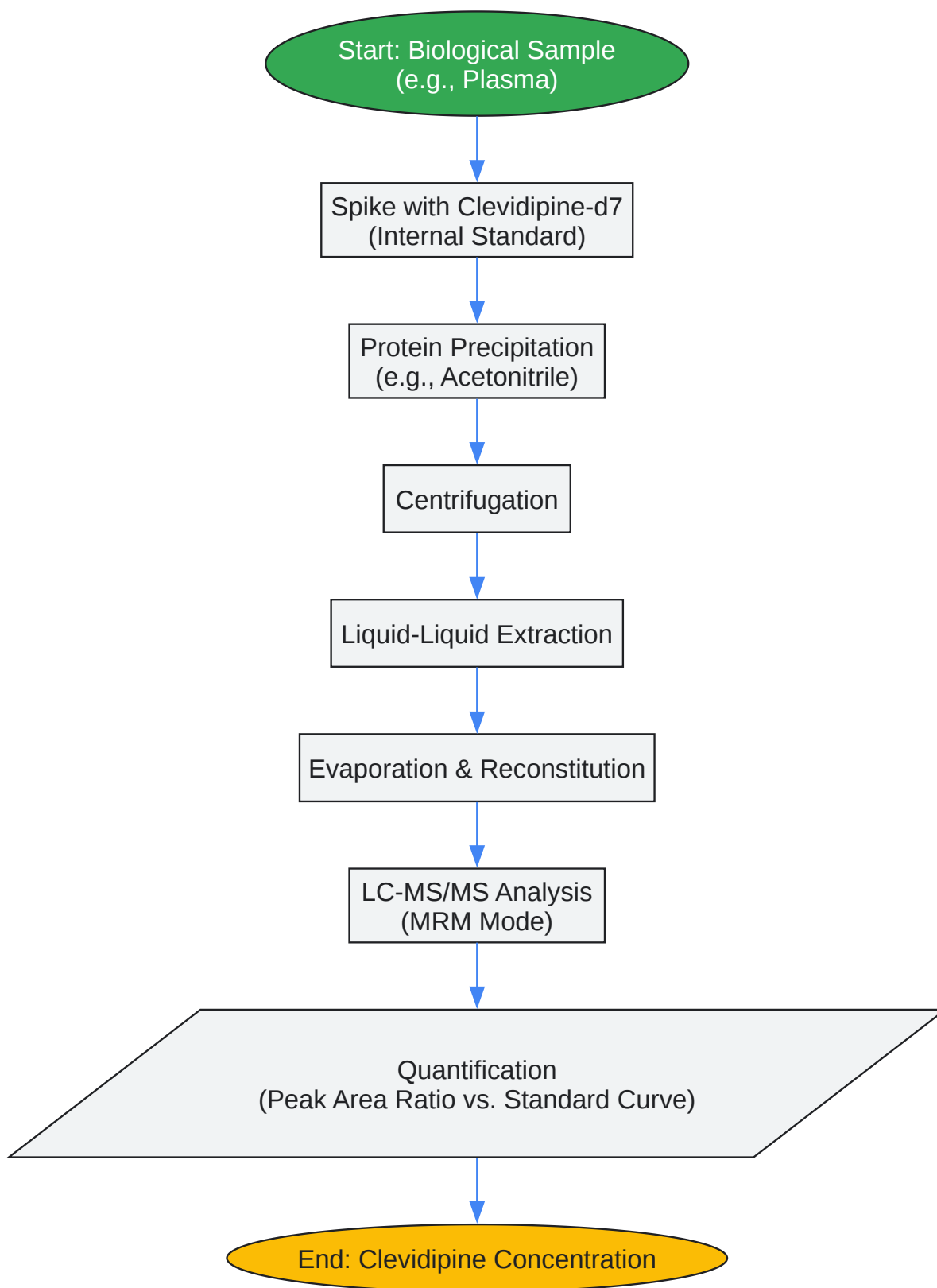
Table 1: Physicochemical Properties of **Clevidipine-d7**

Property	Value	Reference
Formal Name	4-(2,3-dichlorophenyl)-1,4-dihydro-2,6-dimethyl-3,5-pyridinedicarboxylic acid, 3-methyl 5-[(1-oxobutoxy-d7)methyl] ester	[4][5]
CAS Number	2747918-66-5	[4][5]
Molecular Formula	C ₂₁ H ₁₆ Cl ₂ D ₇ NO ₆	[4][5]
Molecular Weight	463.4 g/mol	[4][6]
Synonyms	rac-Clevidipine-d7	[4][5]
Purity	≥99% deuterated forms (d1-d7)	[4][5]
Solubility	Soluble in DMSO and Methanol	[4][5]
Appearance	White to off-white solid	[7]
Storage	2°C to 8°C	[6]

Mechanism of Action of Clevidipine

As the pharmacological activity resides in the parent compound, this section details the mechanism of action of Clevidipine. Clevidipine is a highly vasoselective L-type calcium channel antagonist.[7][8] It functions by inhibiting the influx of extracellular calcium ions through L-type calcium channels in vascular smooth muscle cells.[1][2] This inhibition leads to the relaxation of the smooth muscle, resulting in arterial vasodilation and a subsequent reduction in systemic vascular resistance and blood pressure.[1][9] Clevidipine primarily acts on arterioles and has minimal effect on venous capacitance vessels.[7][10]





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- To cite this document: BenchChem. [Clevidipine-d7 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12421993#clevidipine-d7-chemical-structure-and-properties>]

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